

Essential Safety and Logistical Information for Handling Lithium Myristate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lithium myristate*

Cat. No.: *B1629786*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate and essential guidance on the proper handling, storage, and disposal of **Lithium myristate**, a compound used as an emulsifying agent and stabilizer. Adherence to these procedures is critical to mitigate risks and ensure a safe laboratory environment.

Hazard Identification and Classification

Lithium myristate is classified as causing serious eye irritation (GHS Hazard statement H319).[1][2] While some sources indicate it may not meet all GHS hazard criteria, a significant majority of notifications to the ECHA C&L Inventory include this warning.[1] Therefore, it is crucial to handle this chemical with appropriate precautions to prevent eye contact. The primary hazard is irritation upon direct contact with the eyes.[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Lithium myristate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₄ H ₂₇ LiO ₂
Molecular Weight	234.3 g/mol [1] [3]
Appearance	Solid, dry powder [1] [3]
Melting Point	220-221 °C
Boiling Point	319.6 °C (estimated) [3] [4]
Solubility	Soluble in water [3]
Flash Point	144.8 °C (estimated) [4] [5]

Operational Plan: Step-by-Step Handling Procedures

To minimize exposure and ensure safe handling, the following step-by-step procedures should be followed:

1. Engineering Controls:

- Always handle **Lithium myristate** in a well-ventilated area.[\[2\]](#)
- Use of a chemical fume hood is recommended, especially when handling large quantities or when generating dust is likely.

2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles are mandatory to prevent eye contact. A face shield should be worn in situations with a higher risk of splashing or dust generation.[\[2\]](#)
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile) to prevent skin contact.
- Body Protection: A lab coat or other protective clothing should be worn.

3. Handling Procedures:

- Avoid the formation of dust and aerosols.[\[2\]](#)
- Use a scoop or spatula to handle the solid material.
- Close the container tightly after each use to prevent contamination and absorption of moisture.
- Wash hands thoroughly after handling.[\[2\]](#)

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[2\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.

Disposal Plan: Step-by-Step Disposal Procedures

Proper disposal of **Lithium myristate** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Identification and Collection:

- All disposable materials contaminated with **Lithium myristate**, including gloves, bench paper, and empty containers, should be considered chemical waste.
- Collect solid chemical waste in a designated, properly labeled, and sealable container.

2. Waste Storage:

- Store the chemical waste container in a designated and secure area, away from general laboratory traffic.
- Ensure the waste container is compatible with the chemical and properly sealed to prevent leaks or spills.

3. Waste Disposal:

- Dispose of the chemical waste through your institution's hazardous waste management program.
- Do not dispose of **Lithium myristate** down the drain or in the regular trash.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps for the safe handling and disposal of **Lithium myristate** in a laboratory setting.

Caption: Workflow for the safe handling and disposal of **Lithium myristate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lithium myristate | C₁₄H₂₇LiO₂ | CID 23688912 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. Lithium myristate (20336-96-3) for sale [vulcanchem.com]
- 4. lithium myristate, 20336-96-3 [thegoodscentscompany.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Lithium Myristate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1629786#personal-protective-equipment-for-handling-lithium-myristate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com